

ACY-775: A Technical Guide to its Downstream Signaling Pathways

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Compound of Interest

Compound Name: ACY-775
Cat. No.: B15586464

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Introduction

ACY-775 is a potent and highly selective small molecule inhibitor of Histone Deacetylase 6 (HDAC6).^{[1][2][3]} Unlike other histone deacetylases, HDAC6 is primarily located in the cytoplasm and plays a crucial role in a variety of cellular processes, including protein quality control, cell motility, and intracellular transport, largely through the deacetylation of non-histone protein substrates. This technical guide provides an in-depth overview of the core downstream signaling pathways modulated by **ACY-775**, supported by quantitative data, detailed experimental protocols, and pathway visualizations.

Core Mechanism of Action

ACY-775 exerts its biological effects through the specific inhibition of the enzymatic activity of HDAC6. This selectivity is a key feature, minimizing off-target effects associated with pan-HDAC inhibitors.

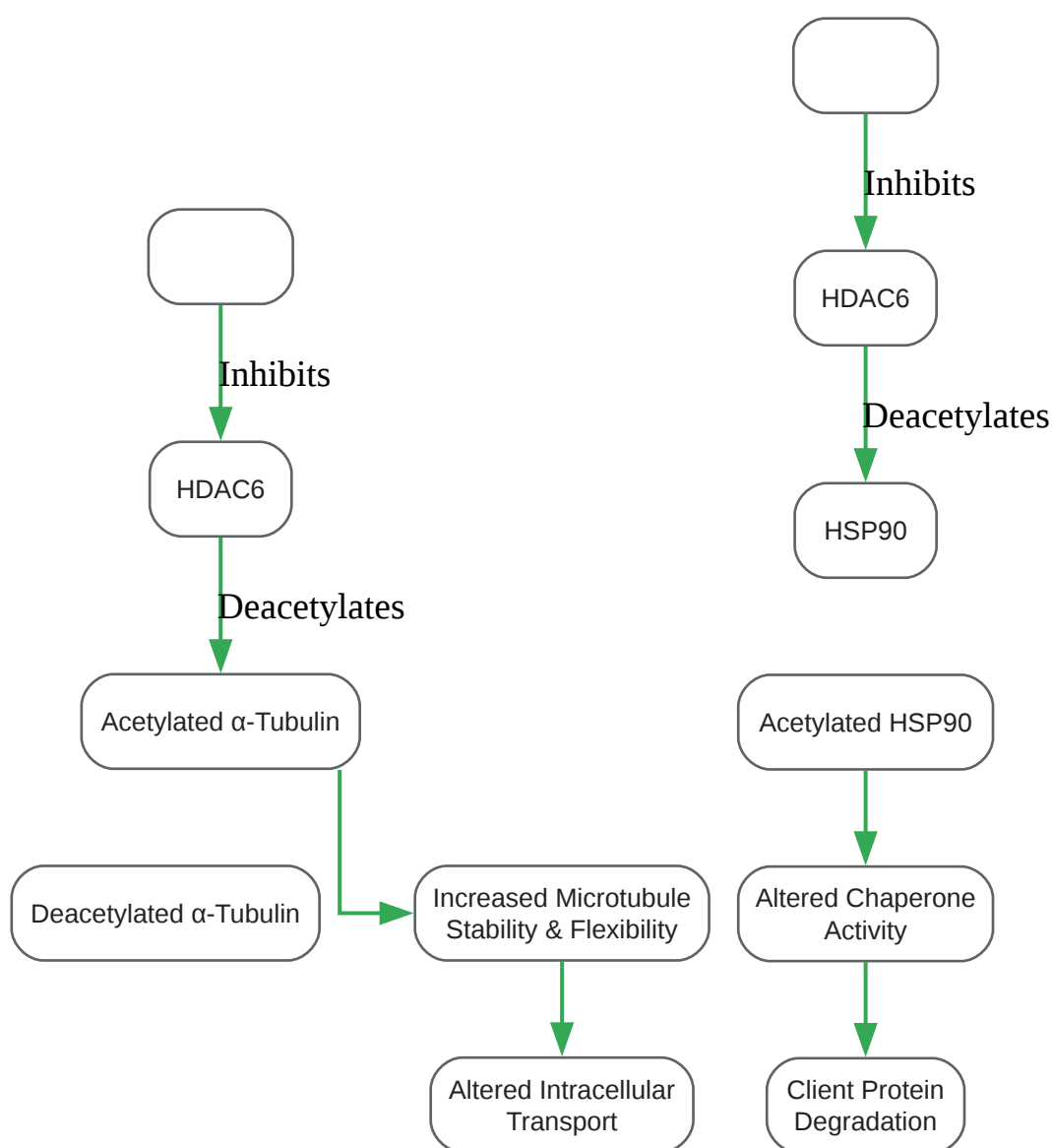
Data Presentation: Inhibitory Activity and Selectivity

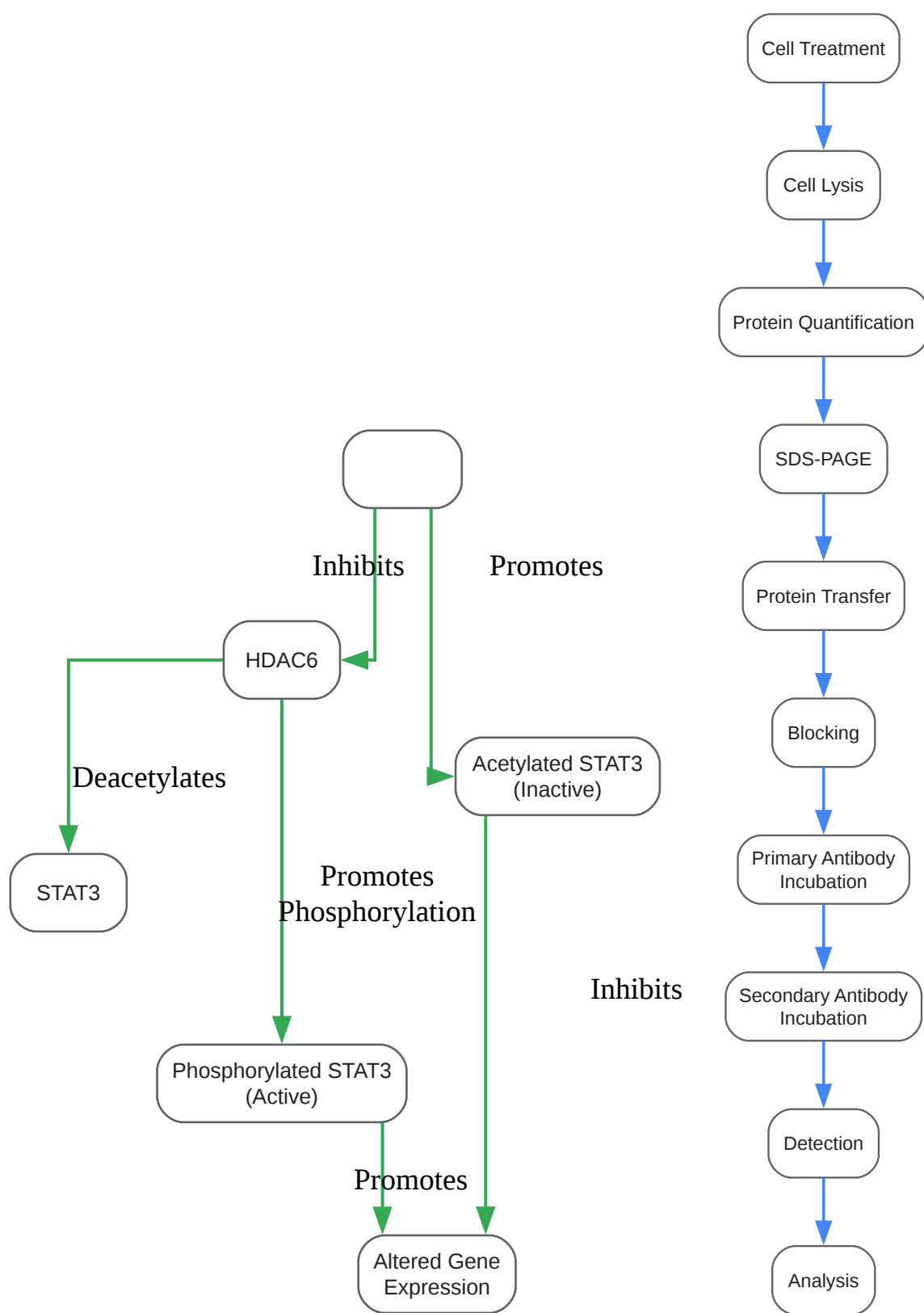
The potency and selectivity of **ACY-775** have been quantified in various studies. The following table summarizes its inhibitory concentrations (IC50) against HDAC6 and other HDAC isoforms.

Compound	HDAC6 IC50 (nM)	HDAC1 IC50 (nM)	HDAC2 IC50 (nM)	HDAC3 IC50 (nM)	Selectivity (HDAC1/HDAC6)	Reference
ACY-775	7.5	2123	2570	11223	~283-fold	[1]
ACY-738	1.7	-	-	-	60 to 1500-fold over class I	[1][3]
Tubastatin A	15	>1000	>1000	>1000	>66-fold	[3]
Ricolinostat (ACY-1215)	5.0	-	-	-	>10-fold over class I	[3][4]
Citarinostat (ACY-241)	2.6	-	-	46	~18-fold	[3][4]

Primary Downstream Signaling Pathway: Modulation of α -Tubulin Acetylation

The most well-characterized downstream effect of **ACY-775** is the hyperacetylation of α -tubulin, a primary substrate of HDAC6. This post-translational modification is critical for microtubule stability and function, impacting intracellular transport and cell morphology.





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